

Application Notes and Protocols: Investigating the Anticancer Effects of Astragalin in HCT116 Cells

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Astragalin

Cat. No.: B1665802

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Introduction

Astragalin, a naturally occurring flavonoid, has demonstrated significant anticancer properties in various cancer cell lines.^{[1][2]} This document provides detailed application notes and experimental protocols for studying the anticancer effects of **astragalin** using the HCT116 human colorectal cancer cell line. The protocols outlined below are based on established methodologies and published research, offering a comprehensive guide for investigating **astragalin**'s impact on cell viability, apoptosis, cell cycle progression, and underlying molecular mechanisms.^{[1][3][4]}

Key Anticancer Effects of Astragalin on HCT116 Cells

Astragalin has been shown to inhibit the proliferation and migration of HCT116 cells through the induction of apoptosis and cell cycle arrest. The primary molecular mechanism implicated in these effects is the regulation of the NF- κ B signaling pathway.

Quantitative Data Summary

The following tables summarize the quantitative effects of **astragalin** on HCT116 cells as reported in the literature.

Table 1: Cell Viability (IC50 Values)

Time Point	IC50 (µg/mL)
24 hours	121.845
48 hours	87.908
72 hours	18.883

Table 2: Cell Cycle Distribution after 48h Treatment

Astragalin (µg/mL)	G0/G1 Phase (%)	S Phase (%)
0	27.56	50.46
20	38.24	42.16
40	47.04	33.36
80	53.86	30.56

Experimental Protocols

Cell Culture

HCT116 cells are typically cultured in McCoy's 5A medium supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin. Cells should be maintained in a humidified incubator at 37°C with 5% CO₂.

Cell Viability Assay (MTT Assay)

This protocol is used to determine the cytotoxic effects of **astragalin** on HCT116 cells.

Materials:

- HCT116 cells

- **Astragalin** (dissolved in DMSO)
- 96-well plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- DMSO
- Microplate reader

Procedure:

- Seed HCT116 cells (2×10^4 cells/well) in 96-well plates and incubate for 24 hours.
- Treat the cells with various concentrations of **astragalin** (e.g., 5, 10, 20, 40, 80, 160 $\mu\text{g/mL}$) for 24, 48, and 72 hours. A vehicle control (DMSO) should be included.
- After the incubation period, add 5 μL of MTT solution to each well and incubate for an additional 4 hours.
- Remove the medium and add 150 μL of DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at 490 nm using a microplate reader.
- Calculate cell viability as a percentage of the control.

Apoptosis Assay (Annexin V-FITC/PI Staining)

This protocol is used to quantify the induction of apoptosis by **astragalin**.

Materials:

- HCT116 cells
- **Astragalin**
- 6-well plates

- Annexin V-FITC/Propidium Iodide (PI) Apoptosis Detection Kit
- Flow cytometer

Procedure:

- Seed HCT116 cells (9×10^3 cells/well) in 6-well plates and incubate for 24 hours.
- Treat the cells with different concentrations of **astragalin** (e.g., 0, 20, 40, 80 $\mu\text{g/mL}$) for 48 hours.
- Harvest the cells by trypsinization and wash them three times with cold PBS.
- Resuspend the cells in 100 μL of 1X binding buffer.
- Add 5 μL of FITC Annexin V and 5 μL of PI to the cell suspension.
- Incubate for 30 minutes in the dark at room temperature.
- Analyze the cells by flow cytometry.

Cell Cycle Analysis

This protocol is used to determine the effect of **astragalin** on cell cycle progression.

Materials:

- HCT116 cells
- **Astragalin**
- 6-well plates
- Propidium Iodide (PI) staining solution (containing RNase)
- Flow cytometer

Procedure:

- Seed HCT116 cells in 6-well plates and allow them to attach overnight.
- Treat the cells with various concentrations of **astragalin** (e.g., 0, 20, 40, 80 µg/mL) for 48 hours.
- Harvest the cells, wash with PBS, and fix in 70% cold ethanol overnight at 4°C.
- Wash the cells with PBS and resuspend them in PI staining solution.
- Incubate for 30 minutes in the dark.
- Analyze the DNA content by flow cytometry to determine the percentage of cells in each phase of the cell cycle (G0/G1, S, G2/M).

Western Blot Analysis

This protocol is used to investigate changes in protein expression in key signaling pathways.

Materials:

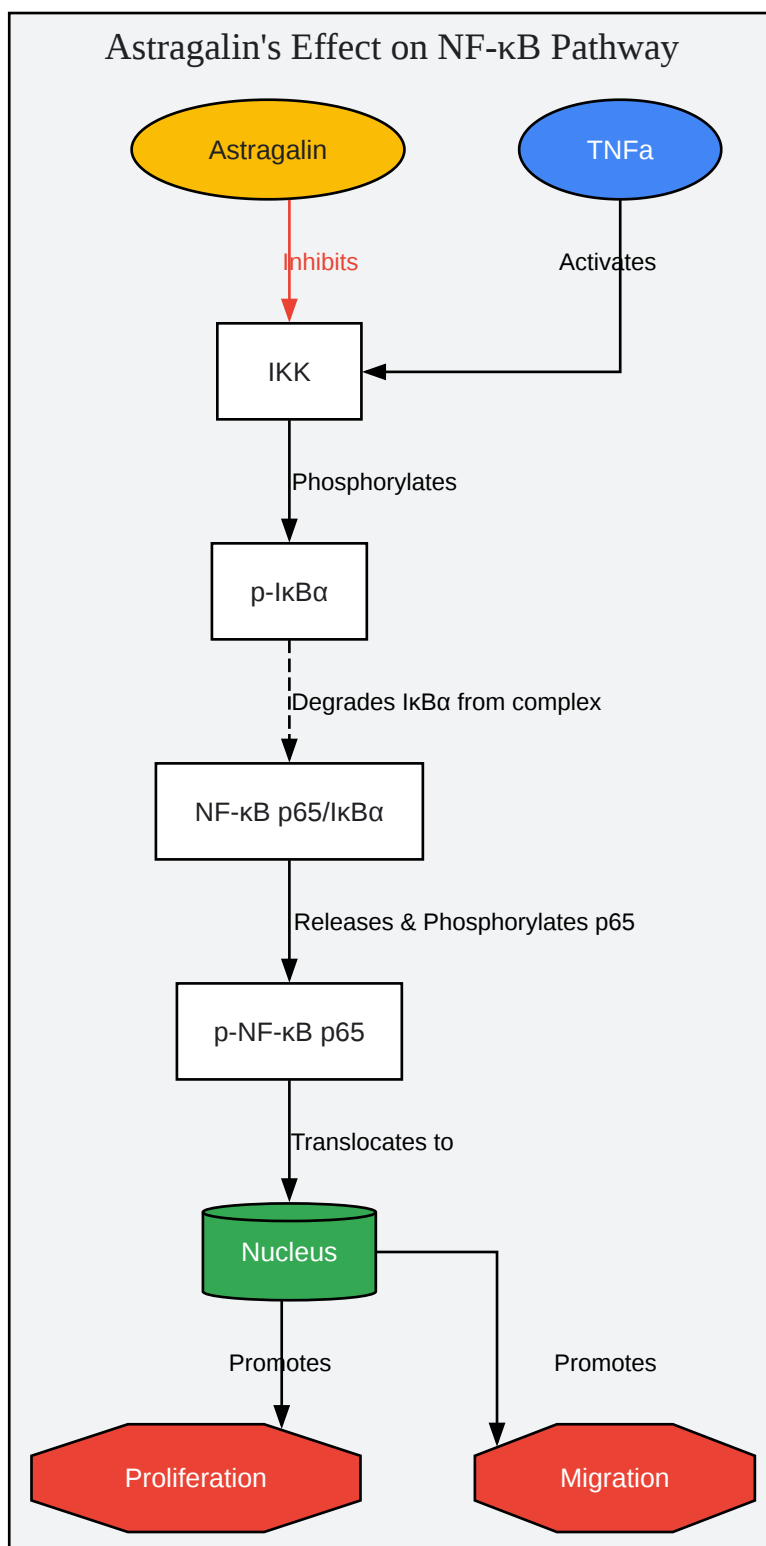
- HCT116 cells
- **Astragalin**
- RIPA lysis buffer with protease and phosphatase inhibitors
- BCA protein assay kit
- SDS-PAGE gels
- PVDF membranes
- Primary antibodies (e.g., for Bax, Bcl-2, Caspases, Cyclins, CDKs, p-NF-κB, NF-κB, p-IκBα)
- HRP-conjugated secondary antibodies
- Chemiluminescence detection reagent

Procedure:

- Treat HCT116 cells with the desired concentrations of **astragalin** for the specified time.
- Lyse the cells in RIPA buffer and quantify the protein concentration using a BCA assay.
- Separate equal amounts of protein by SDS-PAGE and transfer them to a PVDF membrane.
- Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour.
- Incubate the membrane with primary antibodies overnight at 4°C.
- Wash the membrane and incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature.
- Detect the protein bands using a chemiluminescence reagent and an imaging system.

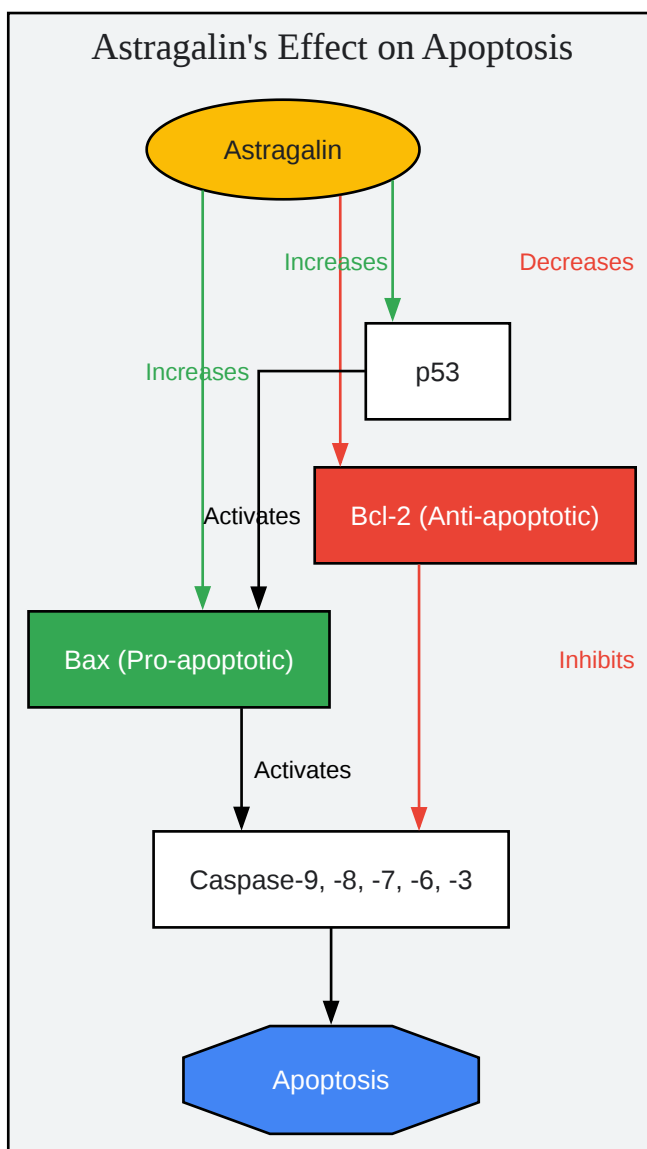
Visualizations

Signaling Pathways



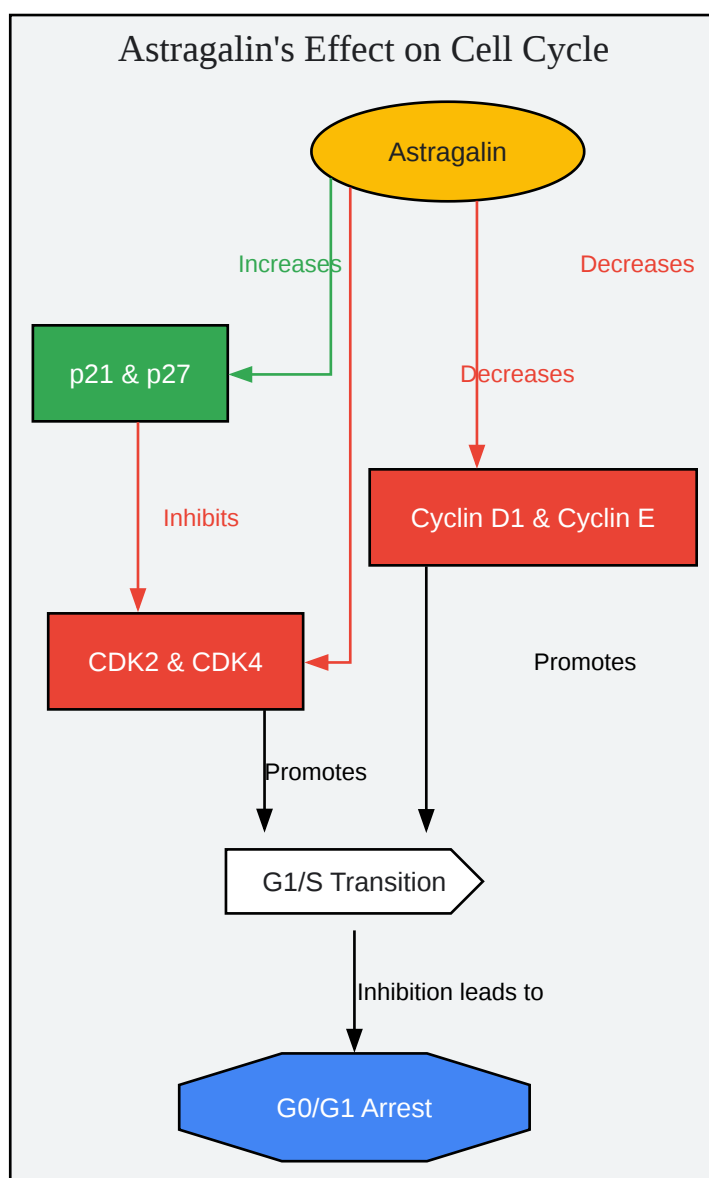
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Caption: **Astragalin** inhibits the NF- κ B signaling pathway in HCT116 cells.



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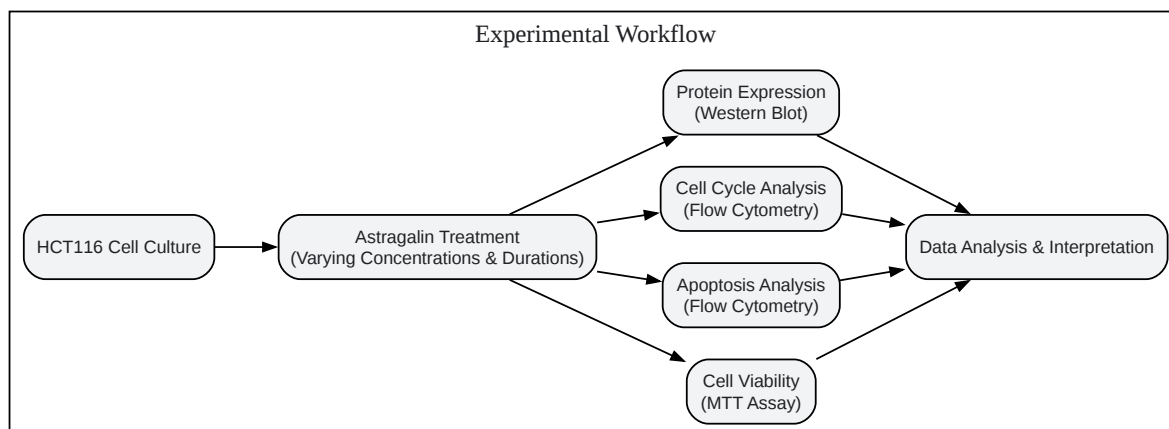
Caption: **Astragalin** induces apoptosis in HCT116 cells via caspase activation.



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Caption: **Astragalin** induces G0/G1 cell cycle arrest in HCT116 cells.

Experimental Workflow



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Caption: Workflow for studying **astragalin's** anticancer effects on HCT116 cells.

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References

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- 2. Astragalin: A Bioactive Phytochemical with Potential Therapeutic Activities - PMC [pmc.ncbi.nlm.nih.gov]
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